Difference between (4S) and (4R)-N-Cbz-4-hydroxy-azepane

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(4S)-N-Cbz-4-hydroxy-azepane*
CAS No.:	*1292324-55-0*
Cat. No.:	*B3342159*

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The stereochemical divergence in seven-membered nitrogenous heterocycles—specifically the azepane scaffold—represents a critical frontier in modern drug discovery. As pharmaceutical pipelines increasingly target complex protein-protein interactions and highly specific allosteric pockets, the spatial orientation of functional groups becomes the primary determinant of efficacy.

This technical guide explores the structural, synthetic, and pharmacological distinctions between **(4S)-N-Cbz-4-hydroxy-azepane** and (4R)-N-Cbz-4-hydroxy-azepane. By analyzing their conformational dynamics and detailing self-validating protocols for their enantioselective resolution, this whitepaper provides application scientists and medicinal chemists with the actionable intelligence required to leverage these chiral building blocks.

Molecular Architecture and Conformational Dynamics

The core scaffold of both enantiomers is a seven-membered azepane ring, characterized by high conformational flexibility. Unlike rigid piperidine (six-membered) systems, azepanes rapidly interconvert between twist-chair and boat-chair conformations.

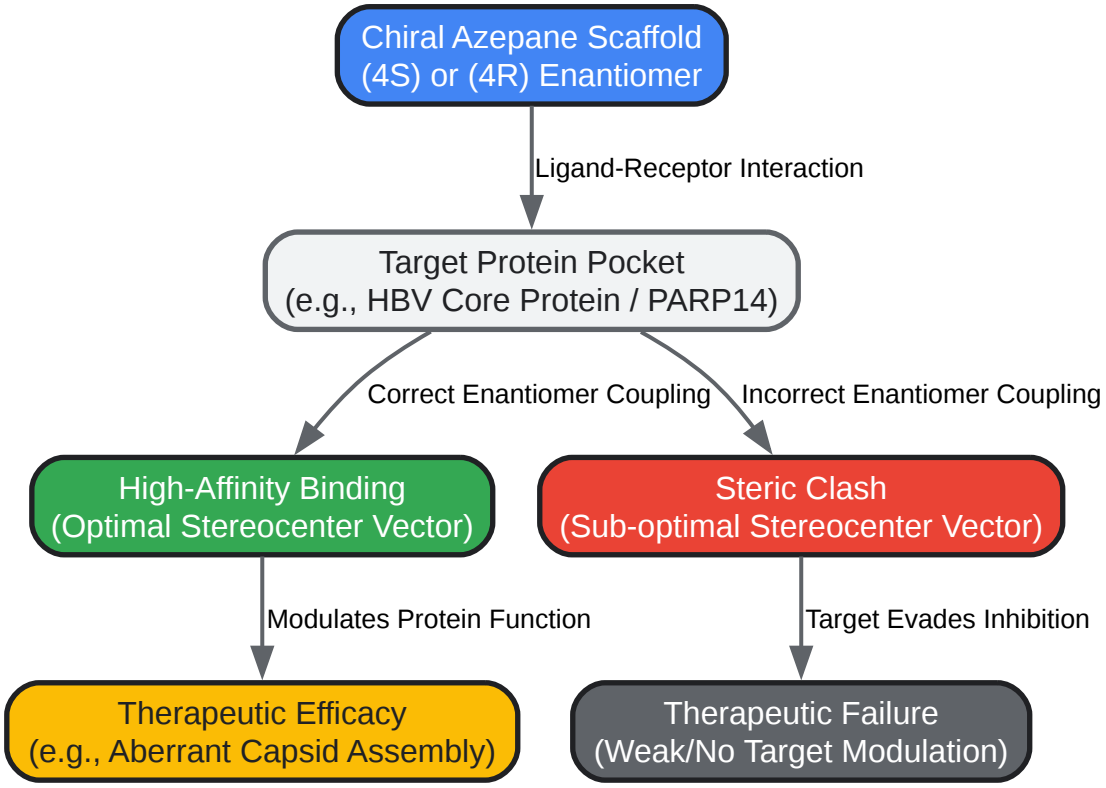
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Structural Definitions:

- Nitrogen Protection (N1): The amine is protected by a carboxybenzyl (Cbz) group. The partial double-bond character of the carbamate nitrogen-carbon bond restricts free rotation, leading to distinct cis and trans rotamers observable in standard ambient-temperature NMR spectroscopy.
- Stereocenter (C4): The hydroxyl group at position 4 is the sole stereogenic center.
  - **(4S)-N-Cbz-4-hydroxy-azepane** (CAS: 1292324-55-0)[1] dictates a specific spatial trajectory for the -OH group, often utilized when the target receptor pocket requires a hydrogen bond donor/acceptor in a "downward" or specific lateral vector.
  - (4R)-N-Cbz-4-hydroxy-azepane (CAS: 1017575-76-6)[2] projects the hydroxyl group in the exact opposite spatial orientation.

Causality in Drug Design: The choice between the (4S) and (4R) enantiomer is rarely arbitrary. In the development of macrodomain inhibitors (such as PARP14 inhibitors)[3] or Hepatitis B Virus (HBV) capsid assembly modulators[4][5], the C4-hydroxyl group frequently serves as an anchoring point for further functionalization (e.g., etherification or Buchwald-Hartwig amination). The stereocenter determines the vector of the appended pharmacophore, directly dictating whether the molecule will achieve high-affinity binding or suffer from steric clashes within the target pocket.

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Figure 1: Pharmacological divergence pathway illustrating how the C4 stereocenter dictates therapeutic outcomes.

Quantitative Data & Physicochemical Profiling

To ensure rigorous tracking during synthesis and scale-up, the physical properties of the azepane enantiomers and their racemic counterpart must be strictly cataloged. Below is the comparative data matrix:

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Property	(4S)-N-Cbz-4-hydroxy-azepane	(4R)-N-Cbz-4-hydroxy-azepane	Racemate (N-Cbz-4-hydroxy-azepane)
CAS Number	1292324-55-0[1]	1017575-76-6[2]	648418-25-1[6][7]
Molecular Formula	C14H19NO3	C14H19NO3	C14H19NO3
Molecular Weight	249.31 g/mol	249.31 g/mol	249.31 g/mol
Physical State	Viscous yellow oil / low-melting solid	Viscous yellow oil / low-melting solid	Viscous yellow oil / low-melting solid
Stereocenter	C4 (S-configuration)	C4 (R-configuration)	1:1 mixture of (4S) and (4R)
Downstream Utility	Chiral ligands, specific kinase inhibitors	PARP14 inhibitors, Beta-lactamase inhibitors	Starting material for kinetic resolution

Self-Validating Protocol: Enzymatic Kinetic Resolution

While asymmetric synthesis from chiral pool precursors (like D- or L-isoascorbic acid) is possible[8][9], the most scalable and economically viable method for generating these enantiomers is the enzymatic kinetic resolution of the racemic mixture (CAS: 648418-25-1)[6][7].

The following protocol utilizes a highly selective lipase to perform an enantioselective acylation. The protocol is designed as a self-validating system, embedding In-Process Controls (IPCs) to guarantee scientific integrity and prevent downstream failure.

Phase 1: Reaction Setup and Causality

- Reagents: Racemic Benzyl 4-hydroxyazepane-1-carboxylate (1.0 eq), Vinyl acetate (3.0 eq, acts as the irreversible acyl donor), Lipase PS (Burkholderia cepacia) (20% w/w relative to substrate).

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- Solvent: Toluene or Methyl tert-butyl ether (MTBE). Causality: Non-polar solvents suppress the reverse hydrolysis reaction and maintain the structural integrity of the enzyme's active site.
- Procedure:
  - Dissolve the racemate in the chosen solvent (0.5 M concentration).
  - Add vinyl acetate. The use of vinyl acetate is critical; the byproduct is acetaldehyde, which tautomerizes and evaporates, driving the reaction forward irreversibly.
  - Introduce the Lipase PS and agitate at 30°C. Causality: Temperatures above 40°C risk thermal denaturation of the enzyme, while temperatures below 25°C unnecessarily prolong reaction kinetics.

Phase 2: In-Process Control (IPC) & Self-Validation

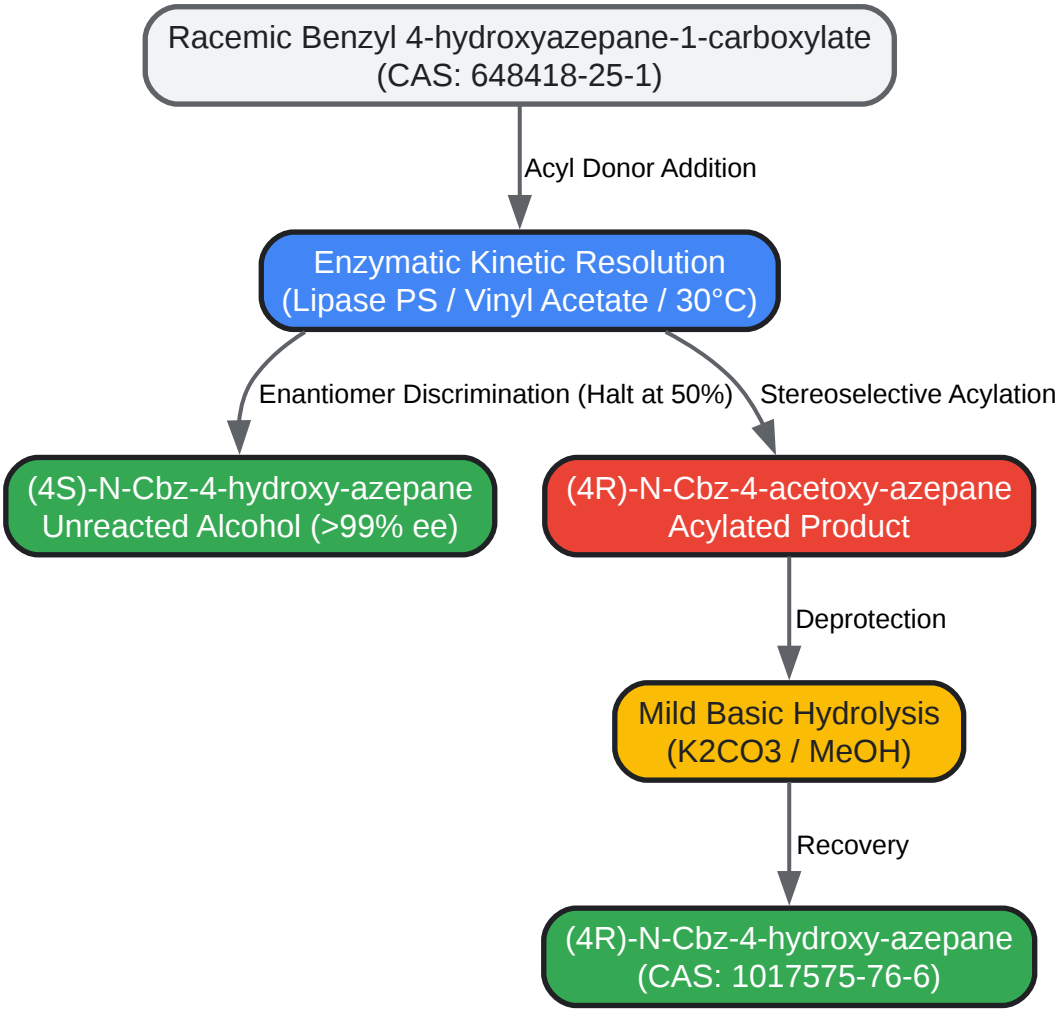
- Monitoring: The reaction must be monitored via chiral HPLC (e.g., Chiralpak AD-H column, Hexane/Isopropanol mobile phase).
- Validation Logic: The reaction is strictly halted at ~48-50% conversion. Proceeding beyond 50% will result in the acylation of the slower-reacting enantiomer, destroying the enantiomeric excess (ee) of the product. If the conversion hits 50% and the ee of the remaining alcohol is >99%, the system has validated its own selectivity.

Phase 3: Separation and Recovery

- Filtration: Filter the mixture through a Celite pad to remove the immobilized enzyme. The enzyme can be washed with MTBE and recycled.
- Chromatography: Subject the filtrate to silica gel flash chromatography.
  - The acylated product (e.g., (4R)-N-Cbz-4-acetoxy-azepane) elutes first due to lower polarity.
  - The unreacted alcohol (e.g., **(4S)-N-Cbz-4-hydroxy-azepane**) elutes second.

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- Hydrolysis (Optional): To obtain the (4R)-alcohol, treat the (4R)-acetate with K_2CO_3 in Methanol for 2 hours at room temperature, followed by aqueous workup.



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Figure 2: Workflow for the enzymatic kinetic resolution of racemic N-Cbz-4-hydroxy-azepane.

Advanced Applications in Medicinal Chemistry

The isolation of pure (4S) and (4R) enantiomers unlocks specific therapeutic pathways:

- HBV Capsid Assembly Modulators: In the pursuit of functional cures for Hepatitis B, compounds derived from specific azepane stereoisomers are used to disrupt the normal assembly of the HBV core protein. The correct enantiomer forces the core proteins into

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aberrant, non-infectious morphologies, whereas the incorrect enantiomer fails to bind the allosteric pocket with sufficient affinity[4][5].

- PARP14 Inhibitors: Poly(ADP-ribose) polymerase 14 (PARP14) is a macro-PARP implicated in cancer cell survival and immune regulation. Inhibitors utilizing the azepane scaffold rely on the precise spatial orientation of the C4 substituent (derived from the chiral alcohol) to engage the macrodomain selectively over other PARP family members[3].

- Beta-Lactamase Inhibitors: The (4R) enantiomer has been explicitly cited as a critical intermediate synthesized via immobilized ketoreductases for the development of novel beta-lactamase inhibitors, combating antimicrobial resistance[10].

By strictly controlling the stereochemistry at the C4 position of the azepane ring, researchers can systematically eliminate off-target effects and optimize the pharmacokinetic and pharmacodynamic profiles of next-generation therapeutics.

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- To cite this document: BenchChem. [Difference between (4S) and (4R)-N-Cbz-4-hydroxy-azepane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3342159/docs#difference-between-4s-and-4r-n-cbz-4-hydroxy-azepane]

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